

Step-by-step guide for reconstituting and storing Pdhk-IN-3

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Compound of Interest

Compound Name: Pdhk-IN-3

Cat. No.: B15537233

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Application Notes and Protocols for Pdhk-IN-3

These application notes provide a detailed guide for researchers, scientists, and drug development professionals on the reconstitution and storage of **Pdhk-IN-3**, a potent pan-inhibitor of Pyruvate Dehydrogenase Kinase (PDK). Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring experimental reproducibility.

Chemical Properties

A summary of the key chemical properties of **Pdhk-IN-3** is provided in the table below.

Property	Value
Molecular Formula	C ₁₆ H ₁₉ ClN ₂ O ₅ S ₂ [1]
Molecular Weight	418.92 g/mol [1]
Target	Pyruvate Dehydrogenase Kinase (PDHK) [1]
Appearance	Solid powder

Reconstitution of Pdhk-IN-3

Proper reconstitution of **Pdhk-IN-3** is critical for its biological activity. The choice of solvent will depend on whether the intended application is in vitro or in vivo.

In Vitro Reconstitution

For cell-based assays and other in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Materials:

- **Pdhk-IN-3** powder
- Anhydrous, high-purity DMSO
- Sterile polypropylene or glass vials
- Vortex mixer
- Water bath sonicator

Protocol:

- **Equilibrate:** Allow the vial of **Pdhk-IN-3** powder to reach room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration. The solubility of **Pdhk-IN-3** in DMSO is 66.67 mg/mL (159.15 mM).^{[1][2]} For complete dissolution, ultrasonic warming, adjusting the pH to 2 with 1 M HCl, and heating to 60°C may be necessary.^{[1][2]} It is highly recommended to use a fresh, unopened container of DMSO as it is hygroscopic, and the presence of water can affect solubility.^[2]
- **Dissolution:** Vortex the solution for 1-2 minutes to aid dissolution. If particulates are still visible, sonicate the vial in a water bath for 10-15 minutes, or until the solution is clear.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store as recommended in Section 3.

Table 1: Preparation of **Pdhk-IN-3** Stock Solutions in DMSO

Desired Concentration	Volume of DMSO to add to 1 mg of Pdhk-IN-3	Volume of DMSO to add to 5 mg of Pdhk-IN-3	Volume of DMSO to add to 10 mg of Pdhk-IN-3
1 mM	2.3871 mL[1]	11.9355 mL[1]	23.8709 mL[1]
5 mM	0.4774 mL[1]	2.3871 mL[1]	4.7742 mL[1]
10 mM	0.2387 mL[1]	1.1935 mL[1]	2.3871 mL[1]

In Vivo Reconstitution

For animal studies, specific solvent formulations are required to ensure biocompatibility and solubility. The following are established protocols for preparing **Pdhk-IN-3** for in vivo use.

Protocol 1: PEG300, Tween-80, and Saline Formulation

- Add solvents in the following order: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[2]
- Ensure each component is fully dissolved before adding the next.
- This method yields a clear solution with a solubility of ≥ 2.5 mg/mL (5.97 mM).[2]

Protocol 2: SBE- β -CD in Saline Formulation

- Prepare a solution of 10% DMSO in 90% (20% SBE- β -CD in saline).[2]
- This protocol results in a clear solution with a solubility of ≥ 2.5 mg/mL (5.97 mM).[2]

Protocol 3: Corn Oil Formulation

- Prepare a solution of 10% DMSO in 90% Corn Oil.[2]
- This formulation provides a clear solution with a solubility of ≥ 2.5 mg/mL (5.97 mM).[2]

Storage of **Pdhk-IN-3**

Correct storage conditions are essential to prevent degradation of the compound.

Table 2: Recommended Storage Conditions for **Pdhk-IN-3**

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
In Solvent	-80°C	6 months[1][2]
-20°C	1 month[1][2]	

Storage Recommendations:

- Powder: Store the lyophilized powder at -20°C in a desiccator to protect it from moisture.
- Stock Solutions: For long-term storage, it is recommended to store aliquots of the stock solution at -80°C. When stored at -80°C, the solution should be used within 6 months.[1][2] For short-term storage, -20°C is acceptable for up to one month.[1][2]
- Freeze-Thaw Cycles: Avoid multiple freeze-thaw cycles as this can lead to degradation of the compound. Prepare single-use aliquots whenever possible.

Signaling Pathway and Experimental Workflow

Pdhk-IN-3 Mechanism of Action

Pdhk-IN-3 is a pan-inhibitor of the pyruvate dehydrogenase kinase (PDK) isoforms.[2] PDKs are mitochondrial enzymes that play a crucial role in cellular metabolism by phosphorylating and thereby inactivating the Pyruvate Dehydrogenase Complex (PDC).[3] The PDC catalyzes the conversion of pyruvate to acetyl-CoA, a key entry point into the tricarboxylic acid (TCA) cycle for cellular respiration.[4] By inhibiting PDK, **Pdhk-IN-3** prevents the inactivation of PDC, promoting mitochondrial respiration over glycolysis.

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